

# A Technical Guide to the Physicochemical Properties of Methyl Citronellate

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## Compound of Interest

Compound Name: *Methyl citronellate*

Cat. No.: *B1615178*

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## Introduction

**Methyl citronellate** (CAS No: 2270-60-2) is an acyclic monoterpenoid ester known for its characteristic floral, fruity, and citrus-like aroma.<sup>[1][2][3]</sup> Its chemical name is methyl 3,7-dimethyloct-6-enoate.<sup>[1]</sup> Found naturally in various plants such as lemon balm and pepper, it is utilized primarily in the flavor and fragrance industries.<sup>[3][4]</sup> Understanding its physicochemical properties is crucial for quality control, formulation development, and assessing its behavior in various applications, including potential pharmaceutical or therapeutic contexts where it might be used as an excipient or a component in a delivery system.

This technical guide provides a comprehensive overview of the core physicochemical properties of **Methyl citronellate**, detailed experimental protocols for their determination, and workflows for analytical characterization.

## Physicochemical Data

The following tables summarize the key physical and chemical properties of **Methyl citronellate**. Data has been aggregated from multiple sources to provide a comprehensive overview.

**Table 1: Identification and General Properties**

Property	Value	Source(s)
IUPAC Name	methyl 3,7-dimethyloct-6-enoate	<a href="#">[1]</a>
Synonyms	Methyl 3,7-dimethyl-6-octenoate, Citronellic acid, methyl ester	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2270-60-2	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	184.27 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Odor Profile	Floral, dry, weedy, waxy, fruity, wine-like	<a href="#">[2]</a> <a href="#">[3]</a>

**Table 2: Quantitative Physicochemical Properties**

Property	Value	Conditions	Source(s)
Boiling Point	216 °C	@ 760 mmHg	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
78 °C	@ 3.00 mmHg	<a href="#">[2]</a> <a href="#">[6]</a>	
Density	0.897 - 0.907 g/cm <sup>3</sup>	@ 25 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Refractive Index	1.437 - 1.443	@ 20 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Flash Point	76.11 °C (169 °F)	Tagliabue Closed Cup (TCC)	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Vapor Pressure	0.078 mmHg	@ 25 °C (Estimated)	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Solubility	Very slightly soluble in water (17.56 mg/L @ 25°C, est.)	-	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Soluble in alcohol, dipropylene glycol	-	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a>	
logP (o/w)	2.93 - 4.06	(Estimated)	<a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>

## Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are provided below. These protocols are standard methods applicable to volatile organic compounds like **Methyl citronellate**.

### Protocol for Boiling Point Determination (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate boiling point.[\[11\]](#)

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Thermometer with appropriate range

- Heating block or Thiele tube with heating oil
- Small magnetic stir bar and stirrer/hotplate
- Clamping apparatus

**Procedure:**

- Place approximately 0.5 mL of **Methyl citronellate** into the test tube.
- Add a small magnetic stir bar to the test tube to ensure smooth boiling.[11]
- Position the test tube in the heating block or Thiele tube.
- Suspend a thermometer inside the test tube, ensuring the thermometer bulb is positioned just above the liquid surface, in the vapor phase, to measure the temperature of the condensing vapor.[12]
- Turn on the stirrer to a gentle speed.
- Begin heating the apparatus gradually.
- Observe the liquid. As it heats, a "reflux ring" of condensing vapor will become visible on the walls of the test tube.[11]
- Adjust the heating so that the reflux ring is stable and its upper level is aligned with the thermometer bulb.
- Record the temperature when it stabilizes. This stable temperature is the boiling point of the liquid.[11][13]

## Protocol for Density Determination

Density is a fundamental property determined by measuring the mass of a known volume of the substance.[14]

**Apparatus:**

- Electronic balance (accurate to at least 0.001 g)

- Graduated cylinder or pycnometer (volumetric flask) of a suitable volume (e.g., 10 mL)
- Temperature probe or thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer.[15]
- Carefully add a specific volume of **Methyl citronellate** to the graduated cylinder (e.g., 10 mL). Read the volume precisely from the bottom of the meniscus.[15]
- Measure and record the combined mass of the cylinder and the liquid.[15]
- Measure and record the temperature of the liquid, as density is temperature-dependent.
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.
- Calculate the density using the formula: Density ( $\rho$ ) = Mass (m) / Volume (V).[14]
- Repeat the measurement at least three times and report the average density.

## Protocol for Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is a characteristic constant for a pure compound.[16] An Abbe refractometer is a common instrument for this purpose.[16]

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Lint-free tissue and a suitable solvent (e.g., ethanol or isopropanol)

Procedure:

- Turn on the refractometer and the light source. Ensure the constant temperature water bath is circulating water through the refractometer prisms at the desired temperature (e.g., 20.0 °C).
- Clean the surfaces of the measuring and illuminating prisms with a soft tissue and a suitable solvent. Allow the solvent to evaporate completely.
- Using a dropper, place 2-3 drops of **Methyl citronellate** onto the surface of the lower prism.
- Close the prisms together firmly. The liquid should spread evenly to form a thin film.
- Look through the eyepiece. Rotate the adjustment knob until the field of view is divided into a light and a dark section.
- Turn the chromaticity compensator to eliminate any color fringe at the border of the light and dark regions, resulting in a sharp, clear dividing line.
- Adjust the measurement knob to center the dividing line precisely on the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale.
- Clean the prisms thoroughly after the measurement.

## Protocol for Purity and Compositional Analysis (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is the standard method for analyzing the purity and composition of volatile compounds like those found in essential oils.[\[17\]](#)[\[18\]](#)

### Apparatus & Reagents:

- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- Appropriate capillary column (e.g., HP-5MS, a nonpolar column)[\[18\]](#)
- High-purity carrier gas (Helium or Hydrogen)
- Sample vials

- Microsyringe
- High-purity solvent for dilution (e.g., methanol or cyclohexane)[18][19]

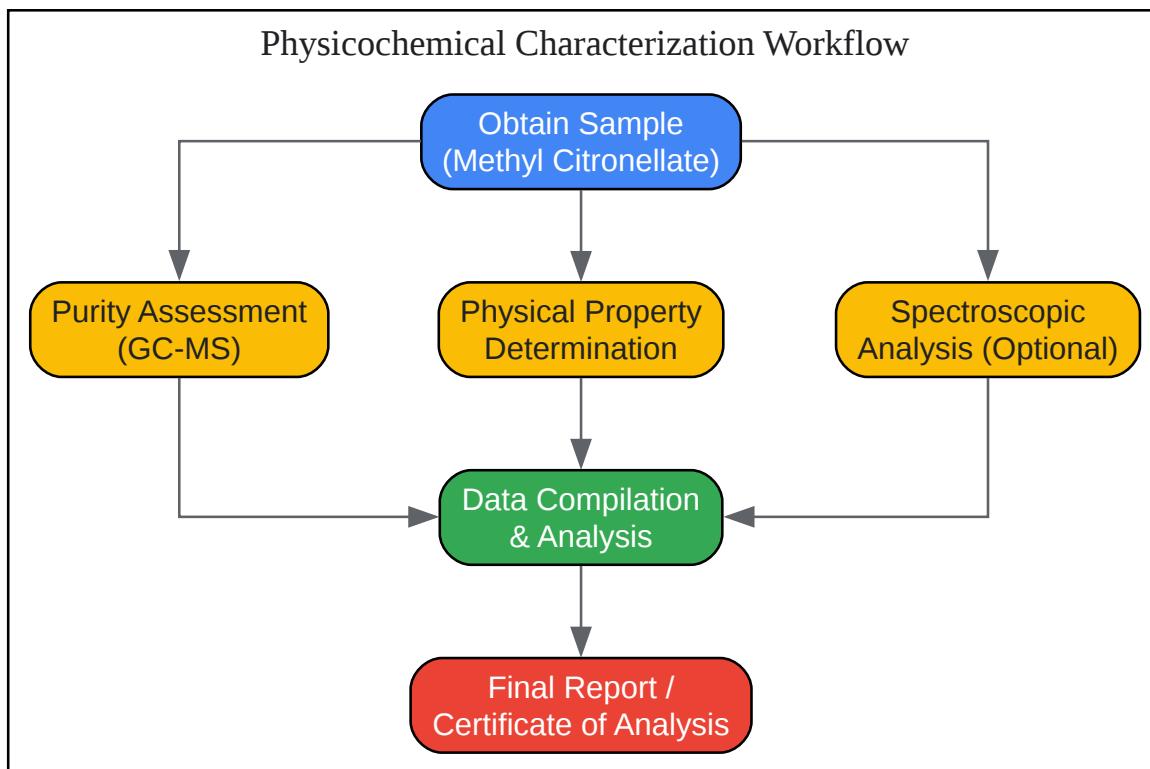
Procedure:

- Sample Preparation: Prepare a dilute solution of **Methyl citronellate** (e.g., 1  $\mu$ L in 1 mL of methanol) in a sample vial.[18]
- Instrument Setup:
  - Set the GC oven temperature program. A typical program might start at 60°C, hold for 1-2 minutes, then ramp up at a rate of 3-5°C/min to a final temperature of 240°C.[18][19]
  - Set the injector temperature (e.g., 230-250°C).[19]
  - Set the carrier gas flow rate (e.g., 1 mL/min).
  - Set the MS parameters, including the mass range to be scanned (e.g., 40-400 amu) and the ionization mode (typically Electron Ionization at 70 eV).
- Injection: Inject a small volume (e.g., 1  $\mu$ L) of the prepared sample into the GC inlet.[18]
- Data Acquisition: Start the data acquisition. The GC will separate the components of the sample based on their volatility and interaction with the column's stationary phase. The separated components then enter the MS, where they are fragmented and detected.
- Data Analysis:
  - The resulting chromatogram will show peaks corresponding to each separated component.
  - Identify the peak for **Methyl citronellate** based on its retention time.
  - Analyze the mass spectrum of the peak and compare it with a reference library (e.g., NIST, Wiley) to confirm the identity.

- Calculate the purity of the sample by determining the relative area of the **Methyl citronellate** peak compared to the total area of all peaks in the chromatogram.

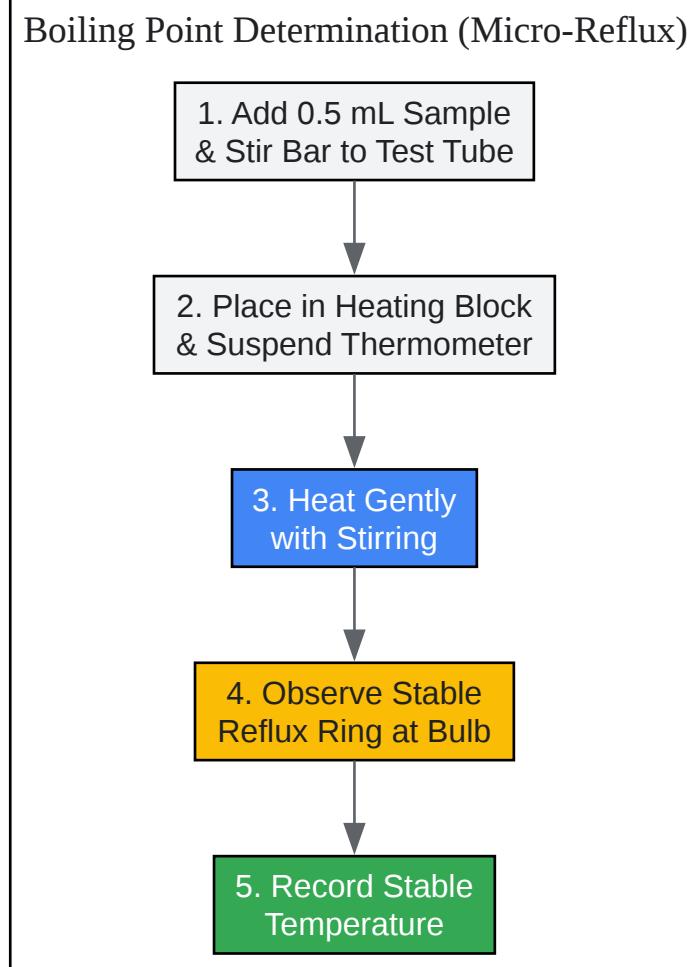
## Visualized Workflows and Methodologies

The following diagrams illustrate the logical flow of the characterization process and experimental setups.



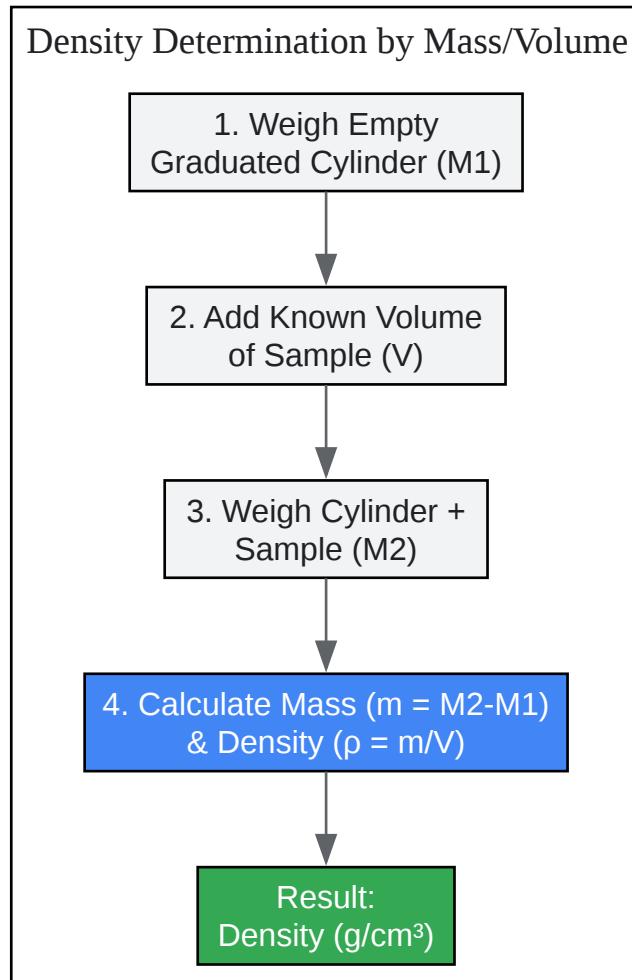
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Caption: General workflow for the physicochemical characterization of **Methyl citronellate**.



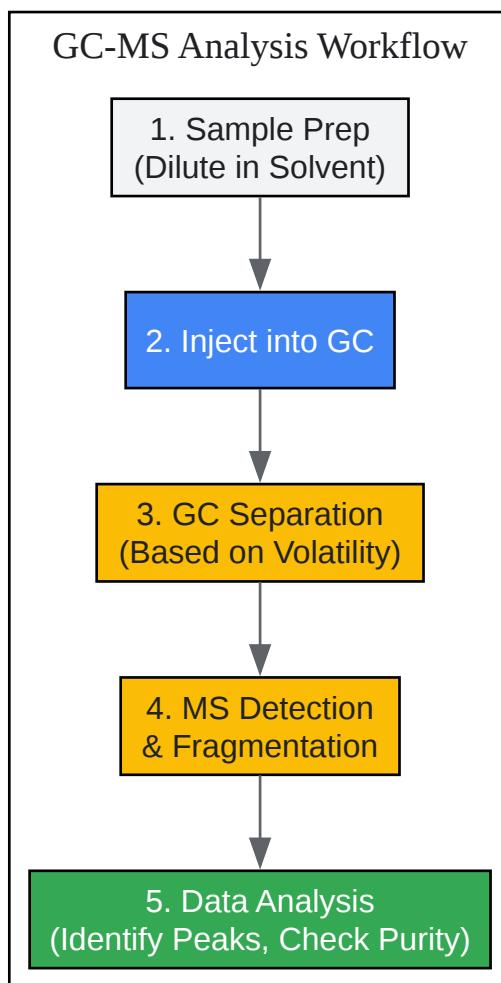
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Caption: Step-by-step protocol for micro-reflux boiling point determination.



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Caption: Workflow for determining the density of a liquid sample.



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Caption: The process flow for analyzing **Methyl citronellate** purity using GC-MS.

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